9-Chloro Triamcinolone Acetonide molecular formula and weight.

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Compound of Interest	
Compound Name:	*9-Chloro Triamcinolone Acetonide*
CAS No.:	*10392-74-2*
Cat. No.:	*B1146470*

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Technical Monograph: 9-Chloro Triamcinolone Acetonide

Executive Summary

This technical guide profiles **9-Chloro Triamcinolone Acetonide** (9-Cl-TA), a critical halogenated corticosteroid analog.[1] While its fluorinated counterpart (Triamcinolone Acetonide) is a ubiquitous therapeutic, the 9-chloro variant serves two pivotal roles in modern pharmaceutical science: as a high-potency Structure-Activity Relationship (SAR) benchmark and as a process-related impurity (designated Impurity C in several pharmacopeial monographs) requiring rigorous control during manufacturing.[1]

This document moves beyond basic identification, detailing the mechanistic synthesis, self-validating analytical protocols, and the physicochemical divergence between chlorinated and fluorinated steroids.

Physicochemical Profile

The substitution of fluorine with chlorine at the 9

-position fundamentally alters the mass and electronic properties of the steroid backbone.

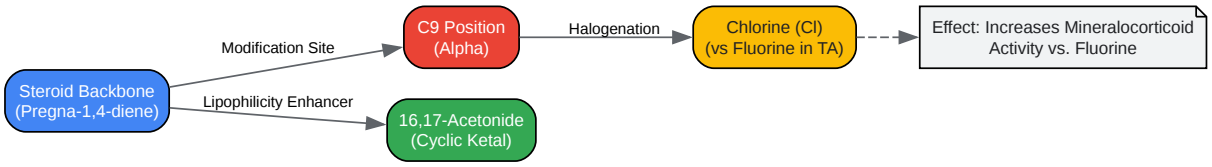
Core Identity Data

Parameter	Specification
Common Name	9-Chloro Triamcinolone Acetonide
IUPAC Name	(1S,2S,4R,8S,9S,11S,12R,13S)-12-chloro-11-hydroxy-8-(2-hydroxyacetyl)-6,6,9,13-tetramethyl-5,7-dioxapentacyclo[10.8.0.0 .0 .0]icosa-14,17-dien-16-one
CAS Registry	10392-74-2
Molecular Formula	
Average Molecular Weight	450.95 g/mol
Monoisotopic Mass	450.1809 Da
Appearance	White to off-white crystalline solid
Solubility	Soluble in Acetone, Dioxane, DMF; Sparingly soluble in Methanol; Insoluble in Water.[1][2][3][4][5][6][7]

Structural Visualization

The following diagram illustrates the connectivity, highlighting the critical C9-Chlorine substitution which distinguishes this molecule from standard Triamcinolone Acetonide.

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Figure 1: Structural logic of 9-Cl-TA.[1] The C9-Cl substitution is the defining feature, altering receptor affinity and metabolic stability.

Synthesis & Mechanistic Pathways

The generation of 9-Cl-TA is a classic example of stereoselective epoxide opening.[1] This pathway is often the origin of 9-Cl-TA as an impurity during Triamcinolone synthesis if HCl is inadvertently present or substituted for HF.[1]

The Reaction Mechanism

The synthesis relies on the trans-diaxial opening of the 9

,11

-epoxide precursor.

- Protonation: The epoxide oxygen is protonated by the acid catalyst.
- Nucleophilic Attack: The halide ion (

) attacks the C9 position.
- Stereochemistry: Because the epoxide is

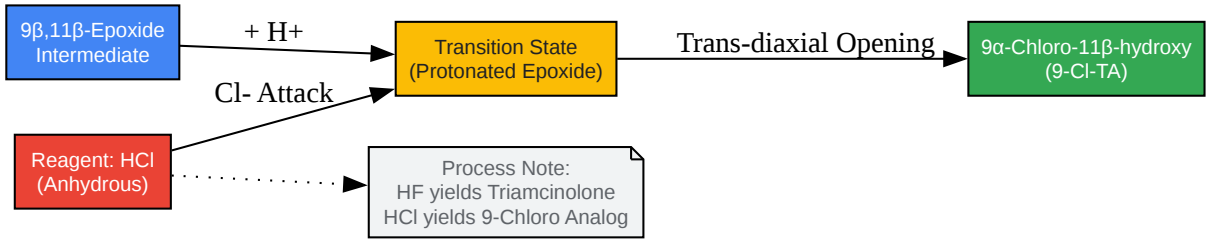
  -oriented, the attack occurs from the

  -face (backside attack), resulting in the 9

  -chloro, 11

  -hydroxy configuration.[1]

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Figure 2: Mechanistic pathway for the synthesis of 9-Cl-TA via epoxide opening.[1]

Experimental Protocol: Synthesis of Reference Standard

Note: This protocol is designed for the preparation of an analytical reference standard.

Reagents:

- Triamcinolone Acetonide Epoxide Precursor (9

  ,11

  -epoxy-16

  ,17

  -isopropylidenedioxy-21-hydroxy-pregna-1,4-diene-3,20-dione).[1][8]
- Hydrochloric Acid (Concentrated or gas in dioxane).
- Solvent: Chloroform (

) or Dioxane.

Step-by-Step Workflow:

- Dissolution: Dissolve 1.0 eq of the Epoxide Precursor in

  (approx. 10 mL/g). Ensure the system is anhydrous to prevent side reactions.

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- Acidification: Cool the solution to 0°C. Slowly add 1.1 eq of HCl (dissolved in dioxane or as conc. acid).[2][4][6][9][10] Critical: Control temperature to prevent acetonide hydrolysis.
- Reaction: Stir at 0°C for 60 minutes. Monitor via TLC (Mobile Phase: DCM/MeOH 95:5). The epoxide spot (less polar) should disappear, replaced by the 9-Cl product (more polar).[1]
- Quench: Pour reaction mixture into ice-cold saturated

  solution to neutralize excess acid immediately.
- Extraction: Extract with DCM (

). Wash combined organics with brine, dry over

  .
- Purification: Recrystallize from Acetone/Hexane or purify via Flash Chromatography (Silica, Gradient 0-5% MeOH in DCM).

Analytical Characterization (Self-Validating Systems)

Distinguishing 9-Cl-TA from 9-Fluoro-TA (Triamcinolone Acetonide) is critical.[1] The following methods provide definitive proof of identity.

Mass Spectrometry: The Isotope Rule

The most robust identification method utilizes the natural abundance of Chlorine isotopes (

and

).

- Triamcinolone Acetonide (F): Fluorine is monoisotopic (

).[1][11] Mass spectrum shows a single dominant M+H peak.
- 9-Chloro Analog (Cl): Chlorine has a distinct 3:1 ratio of

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:

.[1]

- Diagnostic: Look for the M+2 peak at ~33% intensity of the parent peak.

Compound	Monoisotopic Mass ( )	M+2 Abundance
Triamcinolone Acetonide (F)	434.21	< 1% (due to)
9-Chloro Analog (Cl)	450.18	~32-33% (Diagnostic)

NMR Spectroscopy

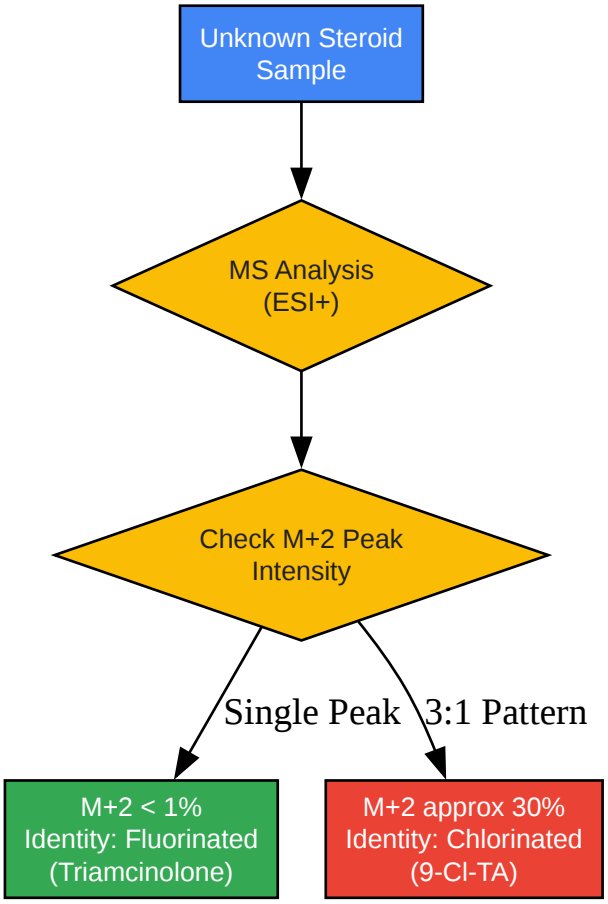
- -NMR: The 9-Cl analog will show no signal in the fluorine spectrum (approx -165 ppm for TA).[1]
- -NMR: In TA, the 11

  -proton often shows geminal coupling to the 9

  -fluorine (

).[1] In the 9-Cl analog, this coupling is absent, simplifying the splitting pattern of the H11 signal.

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Figure 3: Decision tree for identifying 9-Cl-TA using Mass Spectrometry isotope patterns.[1]

Biological Implications & SAR

Why use Fluorine instead of Chlorine in the final drug?

- Electronegativity: Fluorine (4.0) is more electronegative than Chlorine (3.0).[1] This enhances the acidity of the 11

  -OH group, increasing hydrogen bonding affinity with the Glucocorticoid Receptor (GR).

- Steric Hindrance: The Van der Waals radius of Fluorine (1.47 Å) is similar to Hydrogen (1.2 Å), allowing it to fit into the receptor pocket without steric clash. Chlorine (1.75 Å) is significantly bulkier, potentially reducing binding affinity or altering the receptor conformation.

- Mineralocorticoid Liability: 9

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-chlorination typically increases mineralocorticoid activity (salt retention) more drastically than fluorination in relation to anti-inflammatory potency.[1] This makes the 9-Cl analog less desirable for systemic therapy due to side effects (edema, hypertension).[1]

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